

Technical Guide: Benzoisothiazol-3-one-13C6

Reference Material

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Benzoisothiazol-3-one-13C6*

CAS No.: 1329616-16-1

Cat. No.: B589086

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Precision Quantification of Biocides via Isotope Dilution Mass Spectrometry

Executive Summary

This technical guide details the specifications, application logic, and experimental protocols for **Benzoisothiazol-3-one-13C6** (BIT-13C6).[1] As a stable isotope-labeled analog of the widely used biocide 1,2-Benzisothiazol-3(2H)-one (BIT), this reference material is the gold standard for correcting matrix effects in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) workflows.[1]

Primary Audience: Analytical Chemists, Toxicologists, and Quality Control Scientists in pharmaceutical and environmental research.[1]

Part 1: Technical Specifications & Identity

The utility of BIT-13C6 lies in its chemical equivalence to the target analyte (BIT) combined with a distinct mass shift (+6 Da).[1] This shift is achieved by replacing the six carbon atoms of the benzene ring with Carbon-13 isotopes.[1]

Chemical Identity Table[1]

Feature	Unlabeled Analyte (BIT)	Labeled Internal Standard (BIT-13C6)
Chemical Name	1,2-Benzisothiazol-3(2H)-one	1,2-Benzisothiazol-3(2H)-one- ¹³ C ₆
CAS Number	2634-33-5	1329616-16-1 (Primary) [1]
Molecular Formula	C ₇ H ₅ NOS	¹³ C ₆ CH ₅ NOS
Molecular Weight	151.19 g/mol	~157.14 g/mol
Mass Shift	N/A	+6.0 Da
Isotopic Purity	Natural Abundance	≥ 99 atom % ¹³ C
Solubility	Water (low), Methanol, DMSO	Methanol, DMSO



Note on CAS Numbers: While 1329616-16-1 is the established CAS for the ring-labeled ¹³C₆ variant (Cambridge Isotope Laboratories), researchers may encounter alternate identifiers (e.g., 2751539-26-9) depending on the specific manufacturer or labeling position.[1] Always verify the Certificate of Analysis (CoA) for the exact labeling pattern.

The Carbon-13 Advantage

Why choose ¹³C over Deuterium (²H)?

- **Chromatographic Co-elution:** Deuterated compounds often exhibit a "deuterium isotope effect," causing them to elute slightly earlier than the native analyte.[1] This separation can lead to the internal standard experiencing different matrix suppression than the analyte.[1] ¹³C-labeled analogs co-elute perfectly, ensuring they experience the exact same ionization environment [2].[1]

- Stability: Carbon-carbon bonds are non-exchangeable.[1] Deuterium on heteroatoms (N, O, S) can exchange with solvent protons, leading to signal loss.[1] The $^{13}\text{C}_6$ label on the benzene ring of BIT is chemically inert.[1]

Part 2: Application Science – Isotope Dilution Mass Spectrometry (IDMS)[3]

The core application of BIT-13C6 is Isotope Dilution Mass Spectrometry (IDMS).[1][2] In complex matrices (e.g., wastewater, cosmetic creams, biological fluids), co-eluting contaminants can suppress or enhance the ionization of BIT, making external calibration unreliable.[1]

Mechanism of Action

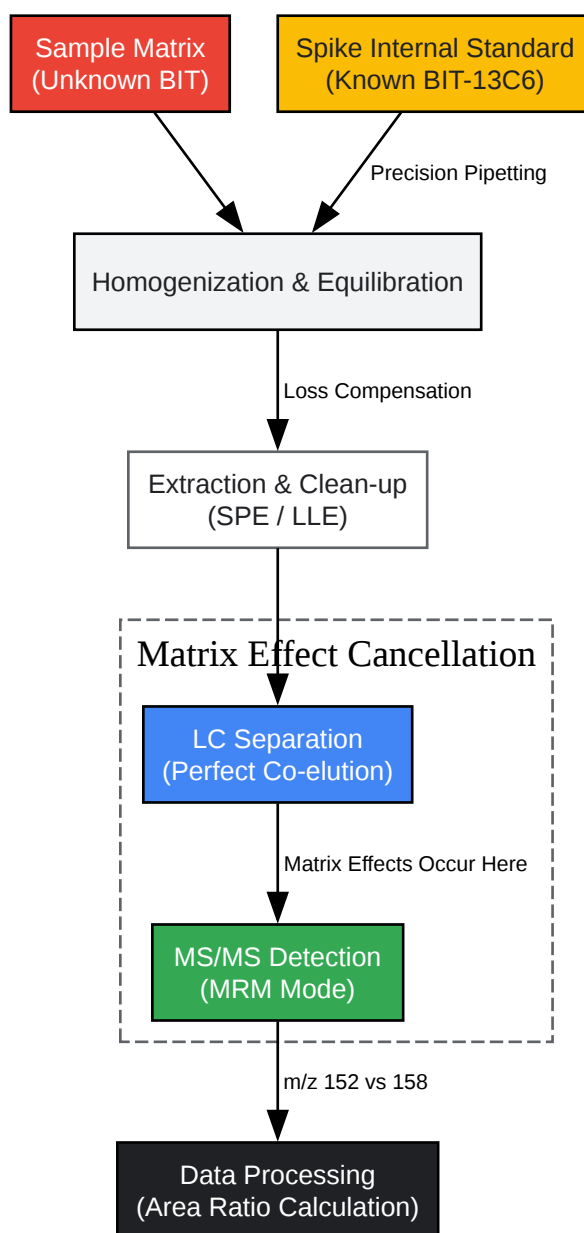
By spiking the sample with a known amount of BIT-13C6 before extraction, the internal standard acts as a surrogate.[1] Any loss during extraction or signal suppression during MS detection affects both the native BIT and the BIT-13C6 equally.[1]

The Self-Validating Logic:

Because the ratio (

) remains constant regardless of signal suppression, the quantification remains accurate.

IDMS Workflow Visualization[1]



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Figure 1: Isotope Dilution Mass Spectrometry (IDMS) workflow. The co-elution at the LC stage ensures that matrix effects (suppression/enhancement) impact both the analyte and the $^{13}\text{C}_6$ -standard identically, allowing for mathematical correction.[1]

Part 3: Experimental Protocol

This protocol outlines a validated method for quantifying BIT in water-based cosmetic formulations using BIT-13C6.[1]

Reagents & Preparation

- Stock Solution A (Analyte): 1.0 mg/mL BIT (unlabeled) in Methanol.[1]
- Stock Solution B (Internal Standard): 100 µg/mL BIT-13C6 in Methanol.[1] Store at -20°C.
- Working Internal Standard (WIS): Dilute Stock B to 1.0 µg/mL in 50:50 Methanol:Water.

Sample Preparation Workflow

- Weighing: Weigh 1.0 g of sample into a 50 mL centrifuge tube.
- Spiking (Crucial Step): Add 100 µL of WIS (BIT-13C6) directly to the sample before adding solvent.[1] This ensures the IS tracks extraction efficiency.[1]
- Extraction: Add 10 mL Methanol. Vortex vigorously for 2 minutes.[1] Ultrasonic bath for 15 minutes.
- Clarification: Centrifuge at 4000 rpm for 10 minutes.
- Filtration: Filter supernatant through a 0.2 µm PTFE syringe filter into an amber vial.

LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 µm).[1]
- Mobile Phase A: 0.1% Formic Acid in Water.[1]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B (0-1 min) -> 95% B (6 min) -> 5% B (6.1-8 min).[1]
- Flow Rate: 0.3 mL/min.[1]

Mass Spectrometry Parameters (MRM)

Operate in Positive Electrospray Ionization (ESI+) mode.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Role
BIT (Native)	152.0	134.0	20	Quantifier
BIT (Native)	152.0	105.0	30	Qualifier
BIT-13C6	158.0	140.0	20	IS Quantifier



Technical Insight: The transition 152 -> 134 corresponds to the loss of water ($[M+H]^+ - H_2O$), a common fragmentation for isothiazolinones.[1] The IS transition 158 -> 140 represents the same loss, retaining the $^{13}C_6$ ring [3].[1]

Part 4: Quality Assurance & Self-Validation[1]

To ensure the protocol is "self-validating," implement the following checks:

- Isotopic Contribution Check: Inject a high concentration of unlabeled BIT (10 $\mu\text{g/mL}$) and monitor the 158->140 channel.[1] There should be negligible signal (<0.5%), ensuring the native analyte does not interfere with the internal standard channel (cross-talk).[1]
- Response Factor Stability: Over a batch of 50 samples, the peak area of the IS (BIT-13C6) should not vary by more than 20% unless significant matrix suppression is present. If IS area drops by >50%, dilute the sample to reduce matrix load.[1]
- Linearity: Construct a calibration curve plotting (Area BIT / Area BIT-13C6) vs. Concentration Ratio. R^2 must be > 0.995.[1]

References

- Stokvis, E., Rosing, H., & Beijnen, J. H. (2005).[1] Stable isotopically labeled internal standards in quantitative bioanalysis using liquid chromatography/mass spectrometry: necessity or not? *Rapid Communications in Mass Spectrometry*, 19(3), 401-407.[1] [\[Link\]](#)

- European Chemicals Agency (ECHA). (2024).[1] Substance Information: 1,2-Benzisothiazol-3(2H)-one.[1][3][4][5][6][7][8][9][10] Retrieved from [Link]

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Sources

- 1. 1,2-Benzisothiazol-3(2H)-one | C7H5NOS | CID 17520 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Comparison of calibration strategies for accurate quantitation by isotope dilution mass spectrometry: a case study of ochratoxin A in flour - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Substance Information - ECHA [echa.europa.eu]
- 4. isotope.com [isotope.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. isotope.bocsci.com [isotope.bocsci.com]
- 7. Benzoisothiazol-3-one-13C6 | CymitQuimica [cymitquimica.com]
- 8. 1,2-Benzisothiazol-3(2H)-one | 2634-33-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 9. Benzoisothiazol-3-one-13C6 | LGC Standards [lgcstandards.com]
- 10. atamankimya.com [atamankimya.com]
- To cite this document: BenchChem. [Technical Guide: Benzoisothiazol-3-one-13C6 Reference Material]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b589086#cas-number-for-benzoisothiazol-3-one-13c6-reference-material]

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